

Introduction: The Versatility of a Protected Benzotriazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Methoxymethyl)-1H-benzotriazole

Cat. No.: B1582719

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1-(Methoxymethyl)-1H-benzotriazole, often abbreviated as BTMOM, is a versatile heterocyclic compound that has garnered significant interest in organic synthesis and materials science. It belongs to the family of benzotriazoles, which are well-regarded for their utility as corrosion inhibitors and UV stabilizers.^{[1][2]} The introduction of the methoxymethyl (MOM) group at the N1 position of the benzotriazole ring system serves as a crucial protecting group, enhancing its utility in multi-step organic syntheses, particularly in the development of pharmaceuticals and agrochemicals.^{[1][3]} This guide provides a comprehensive overview of the core physical properties of **1-(Methoxymethyl)-1H-benzotriazole**, offering field-proven insights into its characterization and application, grounded in authoritative data.

Chemical Identity and Structure

The unique properties of **1-(Methoxymethyl)-1H-benzotriazole** stem directly from its molecular architecture, which features a bicyclic aromatic system fused with a triazole ring, appended with a methoxymethyl ether linkage.

Diagram: Chemical Structure of **1-(Methoxymethyl)-1H-benzotriazole**

A 2D representation of the **1-(Methoxymethyl)-1H-benzotriazole** molecule.

Core Physical Properties: A Quantitative Summary

The physical characteristics of a compound are paramount for its handling, storage, and application in various experimental and industrial settings. The table below summarizes the key physical properties of **1-(Methoxymethyl)-1H-benzotriazole** based on compiled data from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	71878-80-3	[1][4]
Molecular Formula	C ₈ H ₉ N ₃ O	[1][4]
Molecular Weight	163.18 g/mol	[1][4]
Appearance	White to off-white or pale yellow crystalline powder	[1][4][5]
Melting Point	40 - 43 °C	[1][4][6]
Boiling Point	Data not available; likely decomposes upon heating	[5]
Density	Data not available	
Solubility	No quantitative data available. Inferred to be soluble in many organic solvents and sparingly soluble in water based on the parent compound, 1H-Benzotriazole.	[7]
Purity	Typically >98.0% (GC) or ≥99% (HPLC)	[1][6]

Analysis and Causality of Physical Characteristics

Appearance, State, and Purity **1-(Methoxymethyl)-1H-benzotriazole** exists as a stable, crystalline solid at room temperature. Its color, ranging from white to pale yellow, is typical for many organic compounds and minor variations can be attributed to trace impurities or slight oxidation. The high purity, often exceeding 98%, is critical for its application in sensitive organic reactions where side products can affect yields and product purity.[1]

Melting Point: A Key Indicator of Identity and Purity The melting point is a crucial and easily determinable physical constant. The relatively sharp melting range of 40-43 °C indicates a well-defined crystalline structure and high purity.[1][4] In a research setting, a depressed or broadened melting range would be a primary indicator of impurities, necessitating further purification steps like recrystallization before use in synthesis.

Solubility Profile and Its Implications While specific quantitative solubility data is not readily published, the chemical structure provides strong indicators of its expected behavior. The parent molecule, 1H-benzotriazole, is sparingly soluble in water but readily dissolves in organic solvents like alcohols, chloroform, and dimethylformamide (DMF).[7] The addition of the methoxymethyl group increases the molecule's nonpolar character, suggesting that its solubility in water is likely low. Conversely, its solubility in common organic solvents used in synthesis (e.g., tetrahydrofuran, dichloromethane, DMF) is expected to be good, which is a vital characteristic for a synthetic reagent. This solubility is essential for its role as a corrosion inhibitor in organic-based coatings and as a reagent in solution-phase chemical reactions.[1]

Thermal Stability and Handling The absence of a reported boiling point suggests that **1-(Methoxymethyl)-1H-benzotriazole** may be thermally labile and could decompose at elevated temperatures before boiling, a common trait for complex heterocyclic molecules.[5] The parent compound, 1H-benzotriazole, is known to potentially explode during vacuum distillation.[7] Therefore, heating should be conducted with caution. For storage, it is recommended to keep the compound in a cool, dark, and tightly sealed container to prevent degradation.[8]

Experimental Protocol: Melting Point Determination

To ensure the identity and purity of **1-(Methoxymethyl)-1H-benzotriazole**, a precise melting point determination is a fundamental experiment.

Objective: To accurately determine the melting range of a sample of **1-(Methoxymethyl)-1H-benzotriazole** using a digital melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline powder is finely crushed on a watch glass using a spatula to ensure uniform packing.

- **Capillary Loading:** The open end of a glass capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, aiming for a packed column of 2-3 mm in height.
- **Apparatus Setup:** The digital melting point apparatus is turned on and a starting temperature of approximately 35 °C is set. A slow ramp rate (e.g., 1-2 °C per minute) is programmed to begin near the expected melting point.
- **Measurement:** The loaded capillary tube is inserted into the heating block of the apparatus.
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point.
- **Validation:** The observed melting range is compared to the literature value (40-43 °C). A sharp range within this window confirms the sample's purity and identity.

Workflow: Physical Characterization of a Novel Compound

A generalized workflow for the physical and chemical characterization of a synthesized compound.

Safety and Handling

According to safety data sheets, **1-(Methoxymethyl)-1H-benzotriazole** is classified as a substance that causes skin and serious eye irritation.[5][8] Therefore, appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn during handling.[8] Work should be conducted in a well-ventilated area, and inhalation of dust should be avoided.[5] Standard safe laboratory practices are sufficient for managing this compound.

Conclusion

1-(Methoxymethyl)-1H-benzotriazole is a crystalline solid with a well-defined melting point and physical characteristics that make it highly suitable for its intended applications in organic synthesis and material science. Its stability at room temperature, coupled with its presumed solubility in common organic solvents, facilitates its use as a versatile reagent and additive.

Understanding these core physical properties is the first step for any researcher or scientist aiming to leverage this compound's unique chemical capabilities in their work.

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- To cite this document: BenchChem. [Introduction: The Versatility of a Protected Benzotriazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582719#1-methoxymethyl-1h-benzotriazole-physical-properties]

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